

Technical Guide: 3-Methoxybutyl Acrylate in Biomedical Polymer Synthesis

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Compound of Interest

Compound Name: 3-Methoxybutyl acrylate

CAS No.: 2768-07-2

Cat. No.: B3050654

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Part 1: Executive Summary

3-Methoxybutyl acrylate (3-MBA) (CAS: 2768-07-2) is a specialized functional monomer increasingly utilized in the synthesis of thermoresponsive amphiphilic block copolymers. Unlike its ubiquitous homolog, n-butyl acrylate, the inclusion of a methoxy ether linkage in the 3-MBA side chain introduces a unique hydrophilic-hydrophobic balance. This structural nuance allows researchers to fine-tune the Lower Critical Solution Temperature (LCST) of resulting polymers, a critical parameter in designing "smart" drug delivery systems that release payloads in response to physiological thermal triggers.

This guide provides a comprehensive technical profile of 3-MBA, focusing on its rheological properties (viscosity), thermodynamic behavior (boiling point), and rigorous handling protocols for high-precision polymerization.

Part 2: Physicochemical Profile[1][2]

Thermodynamic & Rheological Data

The physical constants of 3-MBA are governed by the interplay between the polymerizable acrylate head and the ether-containing tail. The methoxy group increases polarity relative to alkyl acrylates, influencing both volatility and flow resistance.[1]

Table 1: Comparative Physical Properties

| Property | 3-Methoxybutyl Acrylate (3-MBA) | n-Butyl Acrylate (Reference) | 3-Methoxybutyl Acetate (Analog) |
|-------------------------|--|------------------------------|---------------------------------|
| CAS Number | 2768-07-2 | 141-32-2 | 4435-53-4 |
| Molecular Weight | 158.19 g/mol | 128.17 g/mol | 146.19 g/mol |
| Boiling Point (1 atm) | ~169–175 °C (Projected)* | 145 °C | 171 °C |
| Boiling Point (Reduced) | 82–85 °C @ 10 mmHg | 49 °C @ 10 mmHg | - |
| Viscosity (25°C) | 1.2 – 1.8 mPa·s (Est.) | 0.92 mPa[1]·s | 0.71 mPa[1]·s |
| Density (20°C) | 0.94 – 0.96 g/mL | 0.89 g/mL | 0.96 g/mL |
| Solubility | Immiscible in water; Soluble in THF, DCM | Immiscible | Slightly Soluble |

*Note: Direct atmospheric boiling points for reactive acrylates are often theoretical as thermal polymerization occurs before boiling.[1] Vacuum distillation values are operationally relevant.

Structure-Property Logic

The viscosity of 3-MBA is marginally higher than n-butyl acrylate due to the dipole-dipole interactions introduced by the ether oxygen. However, it remains a low-viscosity monomer suitable for bulk and solution polymerization.[1] The boiling point elevation (~25°C higher than n-butyl acrylate) reflects the increased molecular weight and polarity, necessitating high-vacuum techniques for purification.

Part 3: Experimental Protocols

Synthesis of 3-Methoxybutyl Acrylate

For research-grade purity (>98%), direct esterification using acryloyl chloride is preferred over transesterification to avoid equilibrium limitations.

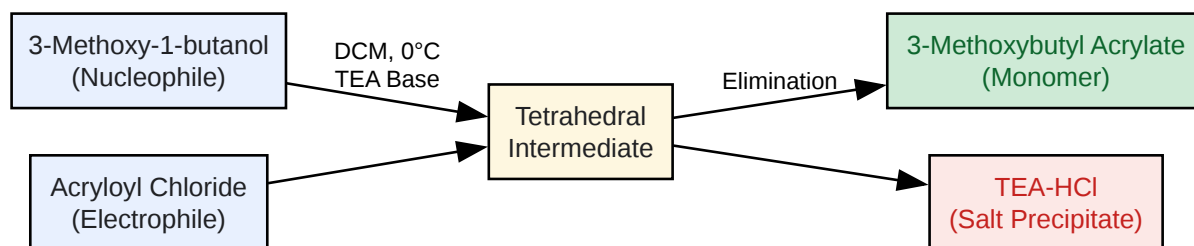
Reagents:

- 3-Methoxy-1-butanol (1.0 eq)
- Acryloyl chloride (1.1 eq)
- Triethylamine (TEA) (1.2 eq)
- Dichloromethane (DCM) (Solvent)
- 4-Methoxyphenol (MEHQ) (Inhibitor, 50 ppm)

Protocol:

- Setup: Flame-dry a 3-neck round-bottom flask equipped with a magnetic stir bar, dropping funnel, and nitrogen inlet.
- Solvation: Dissolve 3-methoxy-1-butanol and TEA in anhydrous DCM. Cool to 0°C in an ice bath.
- Addition: Dropwise add acryloyl chloride over 60 minutes. Critical: Maintain temperature <5°C to prevent side reactions.[1]
- Reaction: Allow to warm to room temperature and stir for 12 hours.
- Workup: Filter off the precipitated TEA·HCl salt.[1] Wash the filtrate with 1M HCl (to remove amine), saturated NaHCO₃ (to remove acid), and brine.
- Purification: Dry over MgSO₄, concentrate in vacuo.
- Distillation: Perform vacuum distillation (approx. 85°C at 10 mmHg) in the presence of CuCl or MEHQ to prevent polymerization.

Visualization: Synthesis Pathway



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Caption: Nucleophilic acyl substitution pathway for the synthesis of 3-MBA under basic conditions.

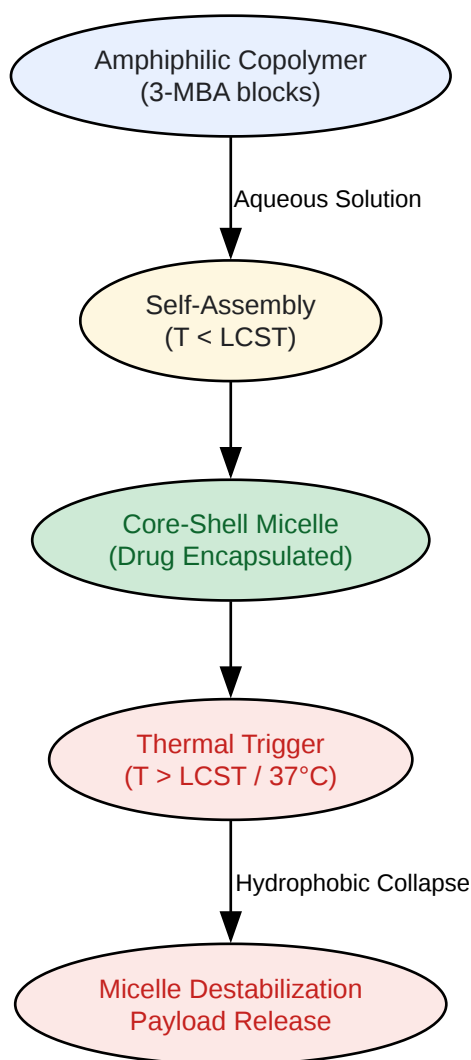
Part 4: Biomedical Applications & Polymer Physics

Thermoresponsive Drug Delivery

The primary utility of 3-MBA in drug development lies in its ability to modulate the Lower Critical Solution Temperature (LCST) of polymers.

- Mechanism: Polymers containing 3-MBA possess a balance of hydrophobic (butyl chain) and hydrophilic (methoxy ether) domains.
- Application: By copolymerizing 3-MBA with more hydrophilic monomers (e.g., PEG-methacrylate), researchers can engineer micelles that are stable at room temperature (25°C) but collapse/precipitate at body temperature (37°C), triggering drug release.

Visualization: Micelle Assembly & Release



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Caption: Thermoresponsive behavior of 3-MBA copolymers leading to controlled payload release.

Part 5: Safety & Handling (MSDS Summary)

Signal Word: WARNING

- Hazard Statements: H315 (Skin Irritant), H319 (Eye Irritant), H317 (Skin Sensitizer).[1]
- Storage: Store at 2-8°C. Crucial: Do not store under inert gas (Nitrogen/Argon) for long periods; the polymerization inhibitor (MEHQ) requires dissolved oxygen to function.[1]

- Spill Response: Absorb with inert material (sand/vermiculite).[1] Do not use sawdust (fire hazard).[1]

References

- PubChem. (2025). **3-Methoxybutyl acrylate** Compound Summary (CID 95218).[1][2] National Center for Biotechnology Information.[1] [\[Link\]](#)
- Wikipedia. (2025).[1] Butyl acrylate Physical Properties. [\[Link\]](#)

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Sources

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